

# Protocol for the Dissolution and Experimental Use of PSB-1901

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## Compound of Interest

Compound Name: PSB-1901

Cat. No.: B12380474

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## Introduction

**PSB-1901** is a highly potent and selective antagonist for the A2B adenosine receptor (A2BAR), with  $K_i$  values of 0.0835 nM for human and 0.131 nM for mouse A2BARs.<sup>[1]</sup> Its high affinity and selectivity make it a valuable tool for investigating the physiological and pathophysiological roles of the A2BAR, particularly in the context of cancer research and inflammatory diseases. This document provides detailed protocols for the proper dissolution and application of **PSB-1901** in both in vitro and in vivo experimental settings.

## Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of **PSB-1901** is essential for its effective use in experimental studies.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>25</sub> BrN <sub>6</sub> O <sub>4</sub> S	MedchemExpress
Molecular Weight	573.46 g/mol	MedchemExpress
CAS Number	2332835-02-4	MedchemExpress
Appearance	White to off-white solid	MedchemExpress
Solubility	≥ 100 mg/mL in DMSO	MedchemExpress
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	MedchemExpress

## In Vitro Application Protocol: Preparation of PSB-1901 for Cell-Based Assays

The hydrophobicity of **PSB-1901** necessitates the use of an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent.

### Materials

- **PSB-1901** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Cell culture medium (e.g., DMEM, RPMI-1640) appropriate for the cell line
- Phosphate-buffered saline (PBS)

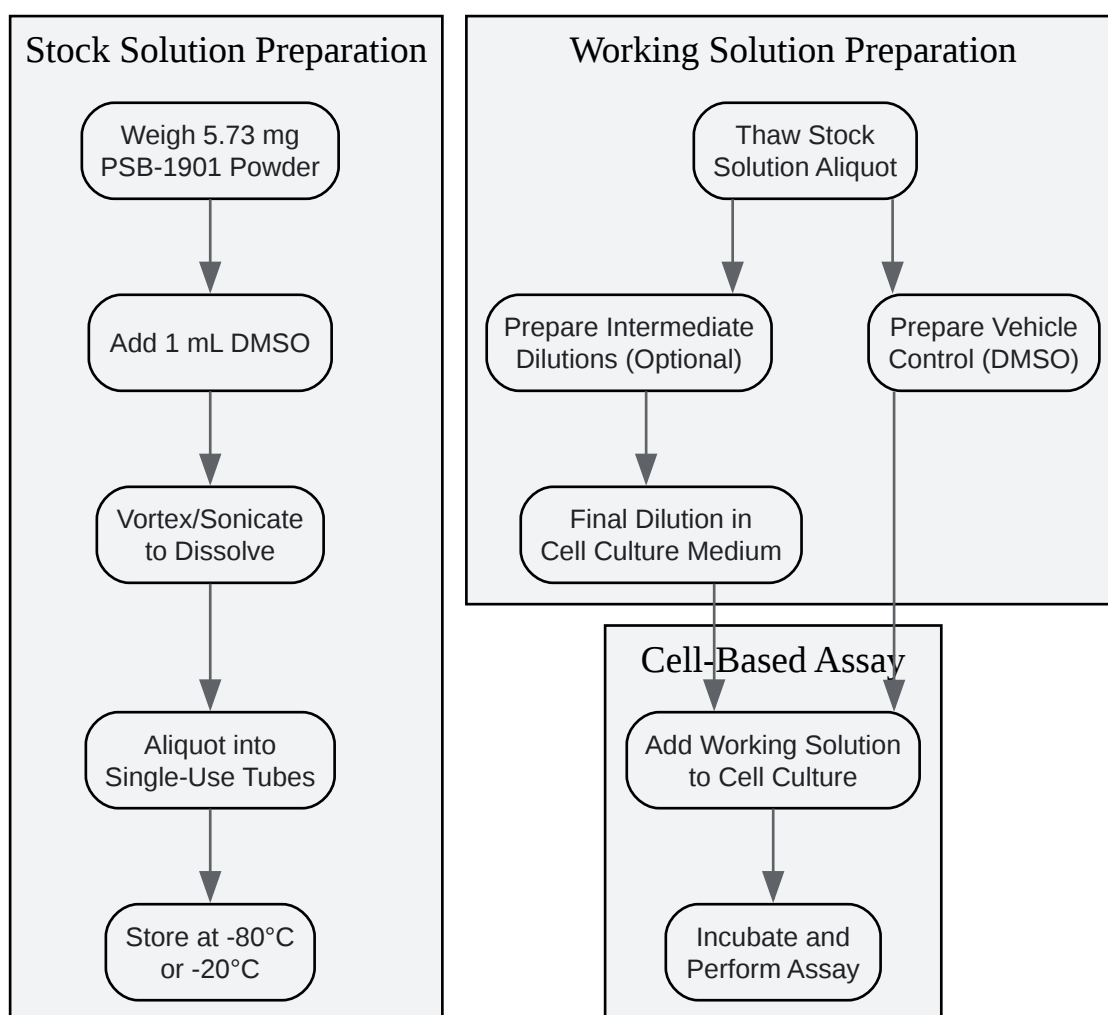
## Preparation of a 10 mM Stock Solution

- Calculate the required mass of **PSB-1901**:
  - For 1 mL of a 10 mM stock solution, the required mass is:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 573.46 \text{ g/mol} * 1000 \text{ mg/g} = 5.73 \text{ mg}$
- Dissolution Procedure:
  - Carefully weigh 5.73 mg of **PSB-1901** powder and transfer it to a sterile microcentrifuge tube.
  - Add 1 mL of high-purity DMSO to the microcentrifuge tube.
  - Vortex the solution thoroughly until the **PSB-1901** is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- Storage of Stock Solution:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

## Preparation of Working Solutions for Cell Culture

- Serial Dilution:
  - Prepare intermediate dilutions of the 10 mM stock solution in DMSO or the appropriate cell culture medium. It is crucial to perform serial dilutions to achieve the desired final nanomolar concentrations for A2BAR antagonism.
- Final Dilution in Cell Culture Medium:
  - The final concentration of DMSO in the cell culture medium should be kept to a minimum, ideally below 0.1%, to avoid solvent-induced cytotoxicity.

- For example, to prepare a 100 nM working solution in 10 mL of cell culture medium, add 1  $\mu$ L of the 10 mM stock solution to the medium. This results in a final DMSO concentration of 0.01%.
- Vehicle Control:
  - It is imperative to include a vehicle control in all experiments. The vehicle control should contain the same final concentration of DMSO as the experimental conditions.



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Workflow for preparing **PSB-1901** for in vitro experiments.

# In Vivo Application Protocol: Formulation of PSB-1901 for Animal Studies

The poor aqueous solubility of **PSB-1901** requires a specific vehicle for in vivo administration. The following protocol describes a common approach for formulating hydrophobic compounds for oral or parenteral administration in animal models.

## Materials

- **PSB-1901** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG400)
- Tween 80 (Polysorbate 80)
- Sterile saline (0.9% NaCl) or sterile water for injection

## Recommended Vehicle Formulation (Example)

A common vehicle for poorly water-soluble compounds consists of a mixture of DMSO, PEG400, Tween 80, and saline. A typical ratio is 10:40:5:45 (DMSO:PEG400:Tween 80:Saline).

## Preparation of Dosing Solution

- Initial Dissolution in DMSO:
  - Dissolve the required amount of **PSB-1901** in DMSO to create a concentrated stock solution. The concentration will depend on the desired final dose and dosing volume.
- Addition of Co-solvents and Surfactants:
  - To the **PSB-1901**/DMSO solution, add PEG400 and mix thoroughly.
  - Next, add Tween 80 and mix until a clear and homogenous solution is obtained.
- Final Dilution with Saline:

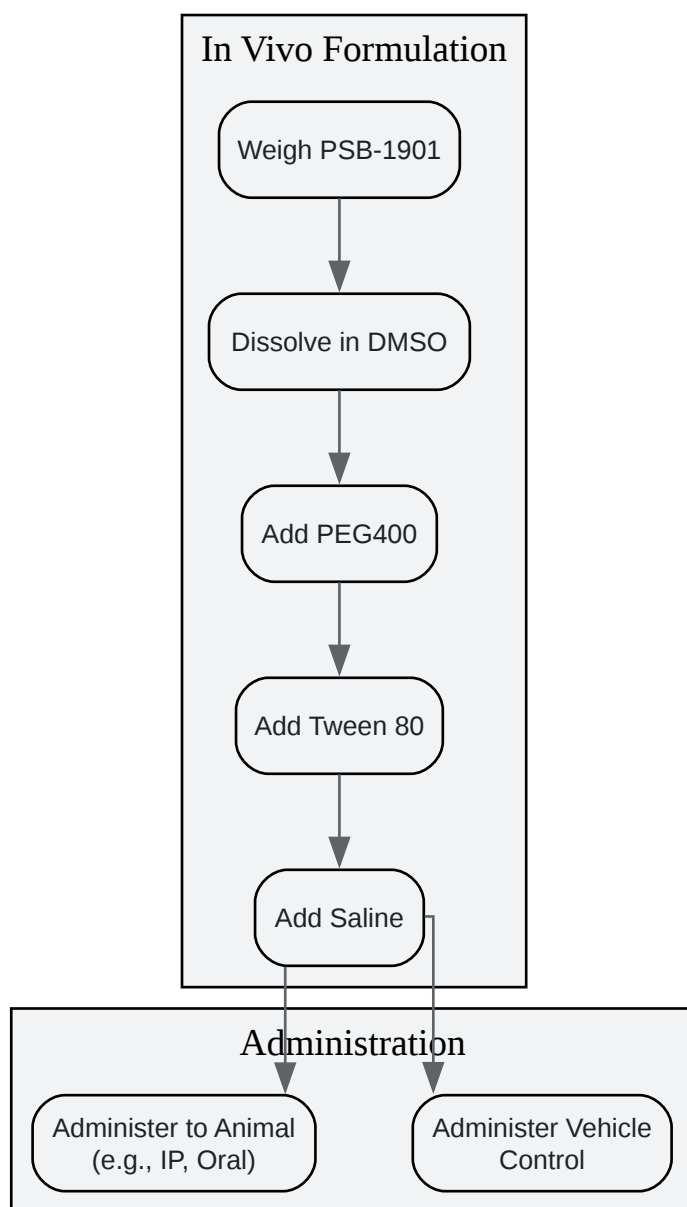
- Slowly add the sterile saline to the mixture while continuously mixing to form a stable solution or a fine suspension.
- Vehicle Control:
  - Prepare a vehicle control solution using the same ratios of DMSO, PEG400, Tween 80, and saline, but without the **PSB-1901**.

## Example Formulation Calculation for a 10 mg/kg Dose

- Animal weight: 20 g
- Dose: 10 mg/kg
- Required amount of **PSB-1901** per animal: 0.2 mg
- Dosing volume: 100  $\mu$ L (0.1 mL)
- Final concentration of dosing solution: 2 mg/mL

To prepare 1 mL of a 2 mg/mL dosing solution:

- Weigh 2 mg of **PSB-1901**.
- Dissolve in 100  $\mu$ L of DMSO.
- Add 400  $\mu$ L of PEG400 and mix.
- Add 50  $\mu$ L of Tween 80 and mix.
- Add 450  $\mu$ L of sterile saline and mix thoroughly.

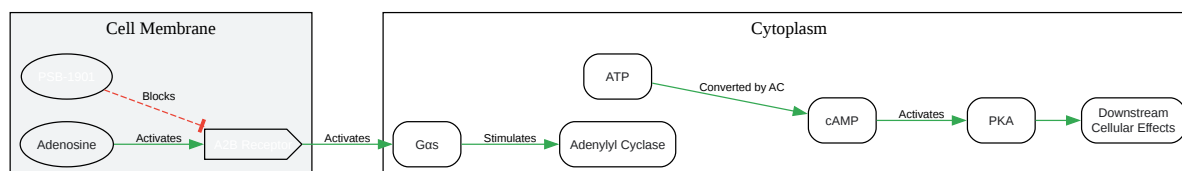


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Workflow for preparing **PSB-1901** for in vivo administration.

## Signaling Pathway of A2B Adenosine Receptor

**PSB-1901** acts as an antagonist at the A2B adenosine receptor, which is a G-protein coupled receptor (GPCR). The canonical signaling pathway for A2BAR involves the activation of  $G_{\alpha s}$ , leading to the stimulation of adenylyl cyclase, an increase in intracellular cyclic AMP (cAMP), and subsequent activation of Protein Kinase A (PKA).



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Simplified A2B adenosine receptor signaling pathway.

## Conclusion

The protocols outlined in this document provide a comprehensive guide for the dissolution and experimental application of the A2BAR antagonist, **PSB-1901**. Adherence to these guidelines will help ensure the generation of reliable and reproducible data in both in vitro and in vivo research settings. Researchers should always perform appropriate vehicle controls and optimize concentrations for their specific experimental systems.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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